

An In-depth Technical Guide to the Chemical Properties of Hafnium tert-butoxide

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Compound of Interest

Compound Name: *Hafnium tert-butoxide*

Cat. No.: *B1588767*

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Introduction

Hafnium tert-butoxide, with the chemical formula $\text{Hf}(\text{OC}(\text{CH}_3)_3)_4$, is a mononuclear organometallic compound that has garnered significant attention in the fields of materials science and semiconductor technology.[1][2][3] As a volatile liquid precursor, it is highly valued for the deposition of hafnium oxide (HfO_2) thin films through techniques like Chemical Vapor Deposition (CVD) and Atomic Layer Deposition (ALD).[1][2][3] These HfO_2 films exhibit a high dielectric constant, a critical property for the fabrication of next-generation semiconductor devices.[1][2][3] This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and applications of **Hafnium tert-butoxide** for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Hafnium tert-butoxide is typically a colorless to slightly yellow liquid at room temperature.[4] It is known to be sensitive to moisture and light.[1][3] The compound is soluble in hydrocarbons but reacts with alcohols, ketones, and esters.[1][3] Due to the bulky tert-butoxide ligands, it exists as a volatile monomer, which is advantageous for vapor deposition techniques.[5]

Table 1: Physical and Chemical Properties of **Hafnium tert-butoxide**

Property	Value	References
Molecular Formula	Hf[OC(CH ₃) ₃] ₄	[6][4]
Molecular Weight	470.94 g/mol	[2][7]
CAS Number	2172-02-3	[2]
Appearance	Colorless to pale yellow liquid	[4]
Melting Point	2 °C	[3]
Boiling Point	90 °C at 5 mmHg	[1][2][3][8]
Density	1.166 g/mL at 25 °C	[1][2][3][8]
Vapor Pressure	46 mmHg at 25 °C	[1]
Flash Point	28 °C (82.4 °F) - closed cup	[9]
Refractive Index	n _{20/D} 1.424	[2][3][8]
Sensitivity	Moisture and light sensitive	[1][3][9]
Solubility	Soluble in hydrocarbons	[1][3][8]

Spectroscopic Properties

Nuclear Magnetic Resonance (NMR) spectroscopy is a key analytical technique for confirming the identity and purity of **Hafnium tert-butoxide**.

Table 2: NMR Spectroscopic Data for **Hafnium tert-butoxide**

Nucleus	Solvent	Chemical Shift (δ)	Multiplicity	Reference
¹ H NMR	C ₆ D ₆	1.33 ppm	singlet	[10]
¹³ C NMR	C ₆ D ₆	75.3 ppm, 33.1 ppm	-	[11]

Experimental Protocols

Synthesis of Hafnium tert-butoxide

The synthesis of high-purity **Hafnium tert-butoxide** is crucial for its application in the semiconductor industry, as impurities can lead to film defects and non-uniformity.^[11] A common and effective method involves the alcoholysis of a hafnium amide precursor, which avoids the issue of residual chlorides that can arise when starting from hafnium tetrachloride.^[10]

Protocol: Synthesis from Tetrakis(diethylamido)hafnium(IV)

This method is advantageous as it is versatile and prevents hydrolysis.^[10]

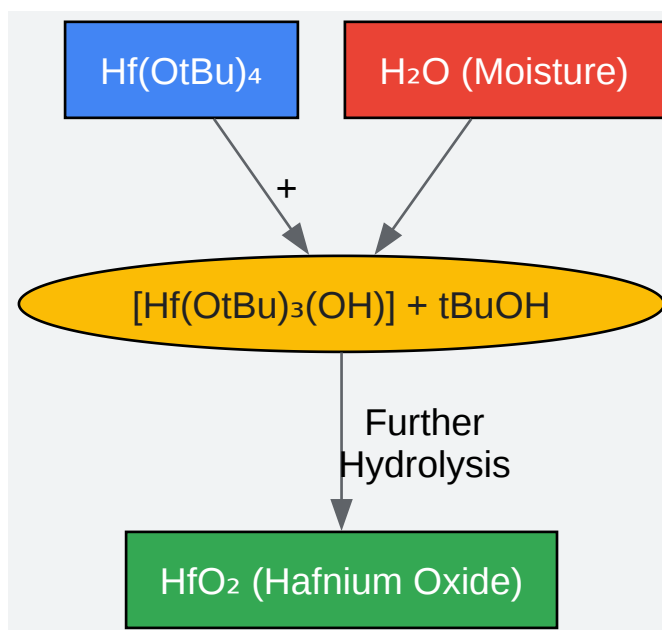
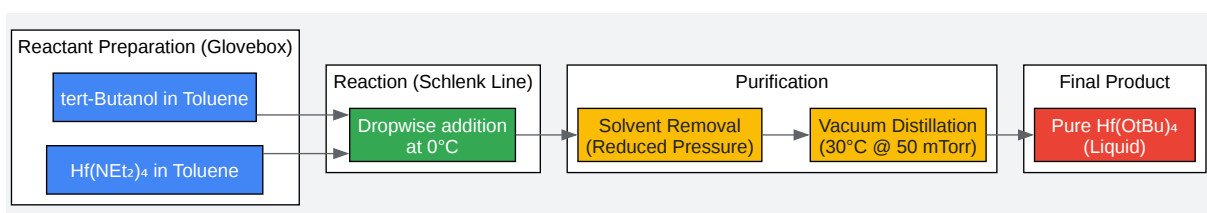
Materials:

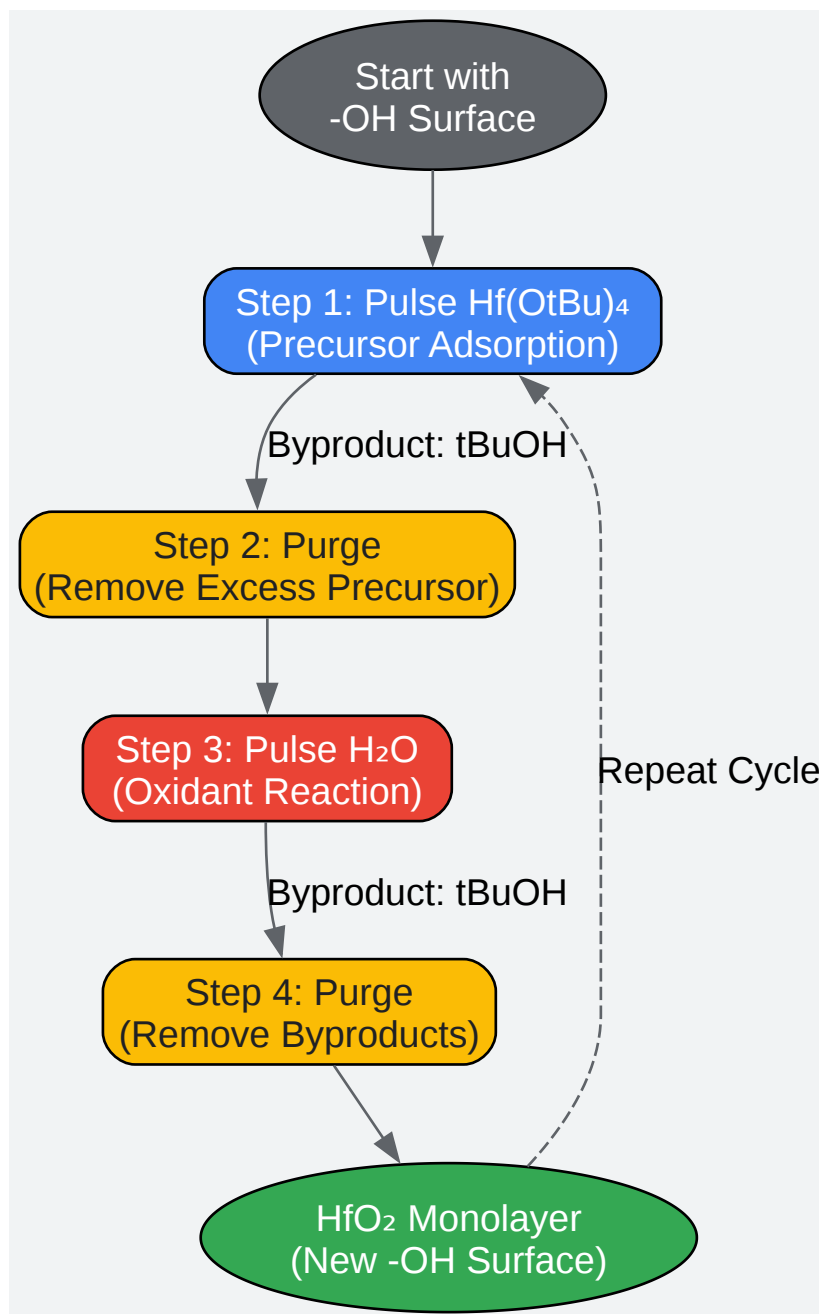
- Tetrakis(diethylamido)hafnium(IV) ($\text{Hf}(\text{NEt}_2)_4$)
- tert-Butanol (t-BuOH)
- Toluene (anhydrous)
- Nitrogen-filled glovebox
- Schlenk line
- Ice bath
- Vacuum distillation apparatus

Procedure:

- Preparation of Reactants: In a nitrogen-filled glovebox, a 100 mL Schlenk flask is charged with Tetrakis(diethylamido)hafnium(IV) (4.67 g, 10 mmol) and 40 mL of toluene.^[10] A separate 25 mL Schlenk flask is loaded with tert-butanol (5.93 g, 80 mmol) and 10 mL of toluene.^[10]
- Reaction: Both flasks are transferred to a Schlenk line. The hafnium-containing flask is cooled to 0°C using an ice bath.^[10] The tert-butanol solution is then added dropwise to the hafnium suspension via cannula transfer.^[10]

- Solvent Removal: After the addition is complete, the solvent is removed under reduced pressure.[11]
- Purification: The crude product is purified by vacuum distillation. The receiver flask is cooled with an ice bath. The pure **Hafnium tert-butoxide** distills at approximately 30 °C at 50 mTorr, yielding a colorless and transparent liquid.[10]
- Storage: The final product should be stored in a freezer at -29 °C inside a glovebox to prevent degradation.[10]





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